

# Unable to Identify Biological Pathway for "XPW1"

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: XPW1  
Cat. No.: B15583299

Get Quote

Initial searches for a biological molecule, gene, or pathway specifically named "**XPW1**" have not yielded any matching results in established biological databases or the broader scientific literature. It is possible that "**XPW1**" may be a typographical error, a non-standard abbreviation, or a hypothetical entity not yet described in published research.

To provide a relevant and accurate technical guide, a valid and recognized biological target is required.

## Potential Alternative Interpretations

During the search process, several similarly named and biologically significant molecules were identified. If "**XPW1**" is a typographical error, you may be interested in one of the following:

- XPR1 (Xenotropic and Polytopic Retrovirus Receptor 1): This protein is a phosphate transporter crucial for maintaining phosphate homeostasis within cells.[1][2] Mutations in the XPR1 gene are associated with Primary Familial Brain Calcification (PFBC), a neurological disorder.[3] Research has focused on its structure and function in phosphate export.[2]
- XBP1 (X-box Binding Protein 1): This is a key transcription factor involved in the unfolded protein response (UPR), a cellular stress response pathway originating in the endoplasmic

reticulum.[4][5] The IRE1-XBP1 pathway is a major branch of the UPR and is implicated in numerous diseases, including cancer and metabolic disorders.[5]

- PROX1 (Prospero Homeobox Protein 1): A transcription factor that plays a critical role in the embryonic development of various tissues, and is particularly important for the formation of the lymphatic system.[6][7]
- GPX1 (Glutathione Peroxidase 1): This is a crucial antioxidant enzyme that protects cells from oxidative damage by reducing hydrogen peroxide.[8] It is a selenoprotein and has been linked to various diseases, including cancer.[8]

We kindly request that you verify the name of the biological pathway of interest. Please provide a corrected name, any known aliases, or a relevant publication ID (e.g., PubMed ID) so that we can proceed with generating the detailed technical guide as requested.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. XPR1 protein expression summary - The Human Protein Atlas \[proteinatlas.org\]](#)
- [2. Structure and function of human XPR1 in phosphate export - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Analysis of gene expression and functional characterization of XPR1: a pathogenic gene for primary familial brain calcification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. XBP1 - Wikipedia \[en.wikipedia.org\]](#)
- [5. X-box binding protein 1 \(XBP1\) function in diseases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. PROX1 prospero homeobox 1 \[Homo sapiens \(human\)\] - Gene - NCBI \[ncbi.nlm.nih.gov\]](#)
- [7. PROX1 - Wikipedia \[en.wikipedia.org\]](#)
- [8. GPX1 glutathione peroxidase 1 \[Homo sapiens \(human\)\] - Gene - NCBI \[ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Unable to Identify Biological Pathway for "XPW1"\]. BenchChem, \[2026\]. \[Online PDF\]. Available at:](#)

[<https://www.benchchem.com/product/b15583299/docs#unable-to-identify-biological-pathway-for-xpw1>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)